

3-Chloroaniline CAS number and properties

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Compound of Interest

Compound Name: 3-Chloroaniline

Cat. No.: B041212

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An In-depth Technical Guide to **3-Chloroaniline**

CAS Number: 108-42-9

This technical guide provides a comprehensive overview of **3-Chloroaniline** (CAS No. 108-42-9), a significant chemical intermediate in the manufacturing of pharmaceuticals, dyes, and agrochemicals.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, applications, and safety.

Chemical and Physical Properties

3-Chloroaniline is a colorless to pale yellow or brown liquid that tends to darken upon exposure to air and light.^{[3][4][5][6]} It possesses a characteristic sweet or amine-like odor.^{[3][4][5][6]} The compound is sparingly soluble in water but shows good solubility in organic solvents such as ethanol, diethyl ether, acetone, and benzene, as well as in acid solutions.^{[3][7]}

Table 1: Physical and Chemical Properties of **3-Chloroaniline**

Property	Value	Reference
CAS Number	108-42-9	[8]
Molecular Formula	C6H6ClN	[8]
Molecular Weight	127.57 g/mol	[8]
Appearance	Colorless to light amber liquid	[3][4]
Melting Point	-11 to -9 °C	[3][7]
Boiling Point	230-231 °C (at 760 mmHg)	[3][8]
95-96 °C (at 11 mmHg)	[3][7]	
Density	1.206 g/mL at 25 °C	[3][7]
Vapor Pressure	1 mmHg at 63.5 °C	
Flash Point	118 °C (closed cup)	
Water Solubility	6.8 g/L at 20 °C	[7][8]
Refractive Index (n _{20/D})	1.594	[3][7]
pKa	3.46 at 25 °C	[7]
log Kow (Octanol/Water Partition Coefficient)	1.88	[5]
EC Number	203-581-0	
Beilstein Registry Number	605969	[8]
InChI Key	PNPCRKVUWYDDST-UHFFFAOYSA-N	[8]
SMILES	NC1=CC=CC(Cl)=C1	[8]

Spectral Data

The structural identification of **3-Chloroaniline** is supported by various spectroscopic techniques.

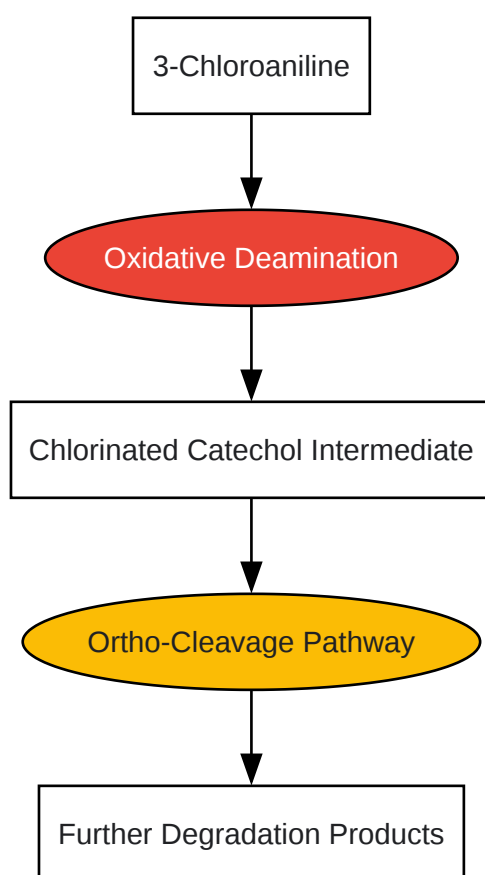
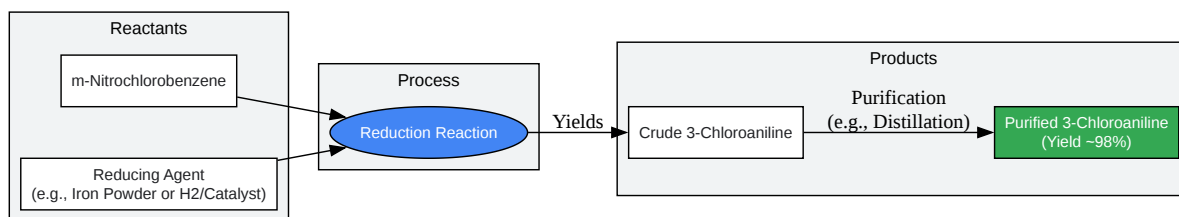
Table 2: Spectral Data for **3-Chloroaniline**

Technique	Data Highlights	Reference
¹ H NMR	Spectra available for the compound and its hydrochloride salt.	[5] [9]
¹³ C NMR	Chemical shift data is available.	[10]
Mass Spectrometry (MS)	GC-MS data is available for analysis.	[11]
Infrared (IR) Spectroscopy	Spectra available.	
Near IR Spectroscopy	Spectra available.	
Raman Spectroscopy	Spectra available.	[12]

Synthesis and Manufacturing

The primary industrial method for synthesizing **3-Chloroaniline** is through the reduction of m-nitrochlorobenzene.[\[4\]](#)[\[7\]](#)[\[13\]](#) This process can be achieved using iron powder in the presence of ferrous sulfate or through catalytic hydrogenation.[\[7\]](#) Low-pressure hydrogenation using noble metal and/or noble metal sulfide catalysts is a common approach, with the addition of metal oxides to prevent dehalogenation, achieving yields of approximately 98%.[\[3\]](#)[\[6\]](#)

Another documented laboratory-scale synthesis involves the hydrodechlorination of 2,4,5-trichloroaniline.[\[14\]](#)



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